

Application Note: Analytical Methods for the Characterization of 3-(butylamino)propionitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **3-(Butylamino)propionitrile**

Cat. No.: **B1266221**

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive overview of the analytical methodologies for the structural elucidation, purity assessment, and impurity profiling of **3-(butylamino)propionitrile**, a key intermediate in various chemical syntheses. Detailed protocols for High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy are presented. The information is intended to guide researchers and quality control analysts in developing robust analytical strategies for characterizing this compound.

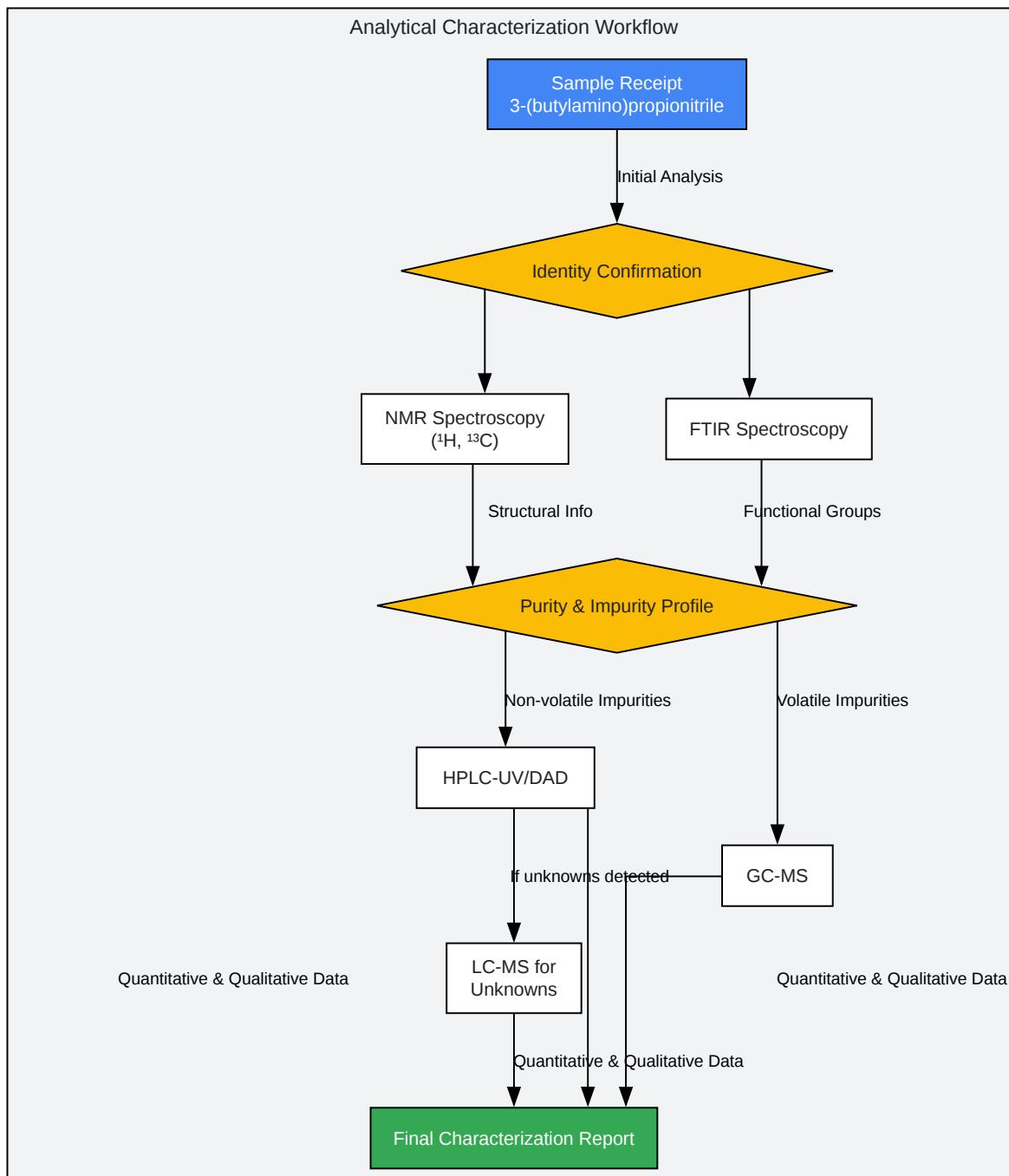
Physicochemical Properties

3-(butylamino)propionitrile is a chemical compound with the molecular formula C₇H₁₄N₂.^[1] ^[2]^[3] A summary of its key properties is provided in the table below.

Property	Value	Reference
CAS Number	693-51-6	[3]
Molecular Formula	C7H14N2	[1] [2]
Molecular Weight	126.20 g/mol	[3]
InChIKey	FPGVMJDQNJEAJM-UHFFFAOYSA-N	[1] [3]
SMILES	CCCCNCCC#N	[1] [3]
Predicted logP	1.290	[3]

Analytical Characterization Workflow

A systematic approach is crucial for the complete characterization of **3-(butylamino)propionitrile**. The following workflow outlines the logical sequence of analytical techniques to confirm identity, assess purity, and identify potential impurities.

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References

- 1. PubChemLite - 3-(butylamino)propionitrile (C7H14N2) [pubchemlite.lcsb.uni.lu]
- 2. scbt.com [scbt.com]
- 3. 3-(Butylamino)propionitrile (CAS 693-51-6) - Chemical & Physical Properties by Cheméo [chemeo.com]
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